

Commercial Availability and Technical Guide: D-N-Acetylgalactosamine-¹⁸O

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Compound of Interest

Compound Name: D-N-Acetylgalactosamine-18O

Cat. No.: B15141381

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of D-N-Acetylgalactosamine-¹⁸O, a stable isotope-labeled monosaccharide crucial for various research applications, including metabolic flux analysis, mass spectrometry-based glycan and glycoprotein analysis, and as a tracer in drug development. This document details available suppliers, quantitative product specifications, relevant biological pathways, and illustrative experimental workflows.

Commercial Sourcing of D-N-Acetylgalactosamine-¹⁸O

The commercial availability of D-N-Acetylgalactosamine-¹⁸O is currently limited to specialized chemical suppliers. Researchers can source this isotopically labeled compound from the following providers:

Supplier	Catalog Number	Product Name	Molecular Weight (g/mol)	Formula	Notes
Omicron Biochemicals, Inc.	GAL-056	N-[¹⁸ O]acetyl-D-galactosamine	223.21	C ₈ H ₁₅ N ¹⁸ O ₆	Inquire for purity, isotopic enrichment, and available quantities.
Shanghai Jinpan Biotechnology Co., Ltd.	Inquire	D-N-Acetylgalactosamine- ¹⁸ O	Inquire	Inquire	Provides a range of isotopically labeled compounds. Specific product details require direct inquiry.

Table 1: Commercial Suppliers of D-N-Acetylgalactosamine-¹⁸O. Data is subject to change and should be confirmed with the supplier.

Experimental Protocols and Methodologies

While specific experimental protocols for D-N-Acetylgalactosamine-¹⁸O are often application-dependent and developed in-house by research laboratories, the following methodologies for related unlabeled compounds can be adapted for use with the ¹⁸O-labeled version.

General Procedure for Glycosylation Reactions

A general protocol for the synthesis of glycosides using N-acetyl galactosamine derivatives involves the use of rare earth metal triflates as catalysts. For example, the glycosylation of a per-acetylated GalNAc donor with an alcohol acceptor can be carried out in a dry solvent such as 1,2-dichloroethane under a nitrogen atmosphere. The reaction mixture is refluxed for a specified time, and progress is monitored by thin-layer chromatography (TLC). Upon

completion, the reaction is quenched, and the product is purified using column chromatography.[1][2]

Metabolic Labeling of O-GalNAc Glycoproteins

For the selective probing of O-GalNAc glycosylation, a metabolic labeling approach can be employed. This involves introducing a modified GalNAc analog, which can be biosynthetically incorporated into cellular glycoproteins. While the referenced protocol uses a caged precursor of UDP-GalNAzMe, a similar strategy could be adapted using D-N-Acetylgalactosamine- ^{18}O to trace the incorporation of GalNAc into glycoproteins via mass spectrometry. Cells are cultured in a medium supplemented with the labeled monosaccharide for a defined period.

Subsequently, cell lysates are collected, and glycoproteins are enriched and analyzed by mass spectrometry to identify and quantify the incorporation of the ^{18}O label.

Biological Signaling Pathways

D-N-Acetylgalactosamine is a key player in several critical biological pathways, most notably in the biosynthesis of UDP-N-acetylgalactosamine (UDP-GalNAc) and the subsequent O-GlcNAcylation of proteins.

UDP-GalNAc Biosynthetic Pathway

Uridine diphosphate N-acetylgalactosamine (UDP-GalNAc) is the activated sugar nucleotide donor for the synthesis of O-glycans and other glycoconjugates. In most organisms, UDP-GalNAc is synthesized from UDP-N-acetylglucosamine (UDP-GlcNAc) through the action of the enzyme UDP-GlcNAc 4-epimerase.[3][4] UDP-GlcNAc itself is produced via the hexosamine biosynthetic pathway.[5] A novel, direct biosynthetic pathway for UDP-GalNAc from glucosamine-6-phosphate has also been identified in some thermophilic archaea.[3][4]

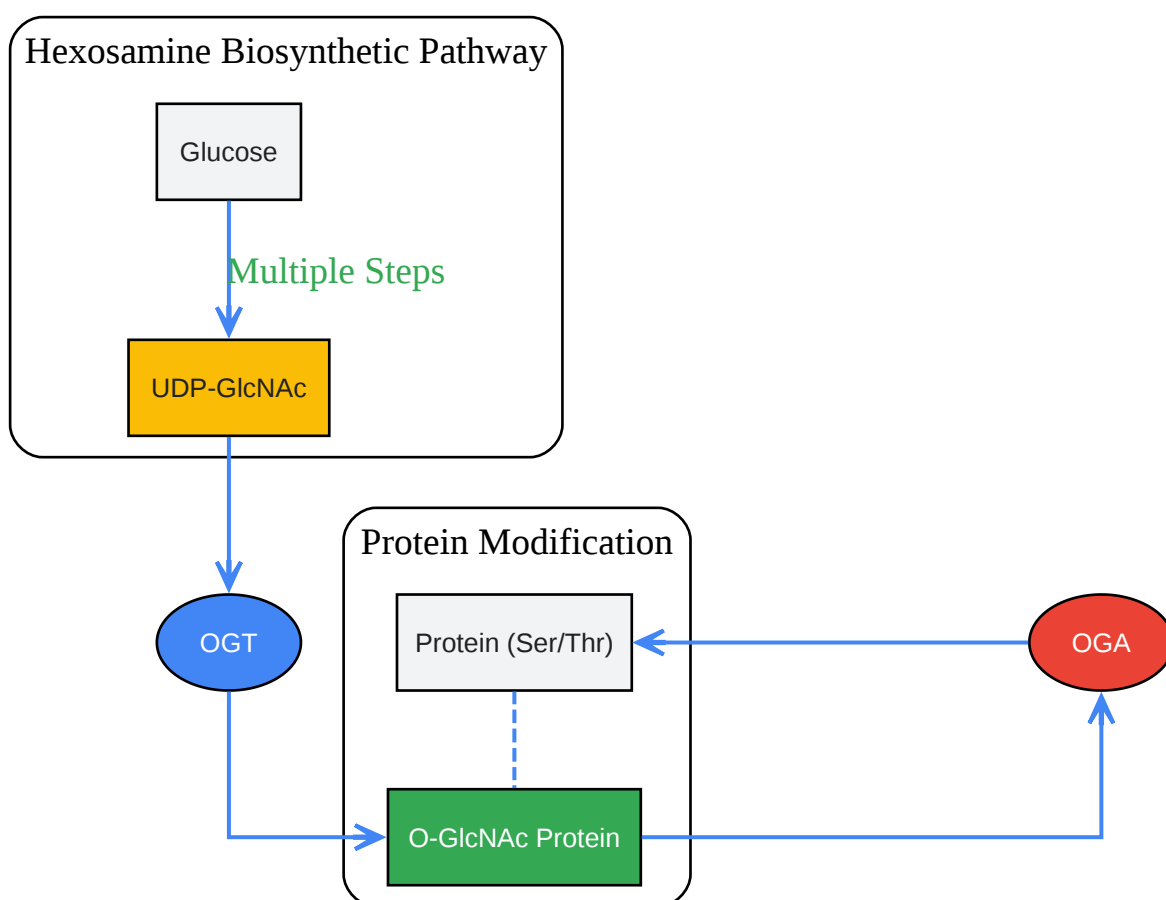


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Caption: UDP-GalNAc Biosynthesis Pathway

O-GlcNAcylation Signaling Pathway

O-GlcNAcylation is a dynamic post-translational modification where a single N-acetylglucosamine (GlcNAc) molecule is attached to serine or threonine residues of nuclear and cytoplasmic proteins. This process is catalyzed by O-GlcNAc transferase (OGT) using UDP-GlcNAc as the sugar donor. The reverse reaction is catalyzed by O-GlcNAcase (OGA). O-GlcNAcylation is a crucial regulator of numerous cellular processes, acting as a nutrient sensor and modulating signaling pathways, transcription, and protein stability.[6][7][8] It often engages in crosstalk with phosphorylation, competing for the same or adjacent sites on proteins.[7][9]



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Caption: O-GlcNAcylation Cycle

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